

4-Cadinen-7-ol CAS number and molecular formula

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Compound of Interest

Compound Name: 4-Cadinen-7-ol

Cat. No.: B1632452

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In-Depth Technical Guide: 4-Cadinen-7-ol

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-Cadinen-7-ol**, a sesquiterpenoid alcohol found in various plant species. The document details its chemical identity, including its CAS number and molecular formula, and summarizes available quantitative data from scientific literature. This guide is intended to serve as a foundational resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug development.

Chemical Identity

Property	Value	Reference
Chemical Name	4-Cadinen-7-ol	
CAS Number	217650-27-6	[1] [2]
Molecular Formula	C ₁₅ H ₂₆ O	[1] [2]
Molecular Weight	222.37 g/mol	
Synonyms	cis-Cadin-4-en-7-ol	

Physicochemical Properties and Spectroscopic Data

While detailed experimental data for the isolated **4-Cadinen-7-ol** is limited in publicly available literature, some key analytical information has been reported through Gas Chromatography-Mass Spectrometry (GC-MS) analysis of essential oils.

Gas Chromatography

The retention index is a key parameter in gas chromatography for the identification of compounds. For **4-Cadinen-7-ol**, the following retention indices have been reported on non-polar columns:

Retention Index (RI)	Column Type	Reference
1598	DB-5	[1]
1635	5% Phenyl methyl siloxane	[1]
1637	DB-5	[1]
1643	HP-5MS	[1]
1650	Col-Elite 5MS	[1]

Note: Retention indices can vary slightly depending on the specific GC conditions (e.g., temperature program, column dimensions).

Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS)

Detailed ¹H and ¹³C NMR spectra for **4-Cadinen-7-ol** are not readily available in the searched literature. Such data would be crucial for the unambiguous structural elucidation and confirmation of the compound. Similarly, while GC-MS data confirms its presence in essential oils, detailed mass fragmentation patterns for the pure substance are not extensively documented in the available resources.

Natural Occurrence

4-Cadinen-7-ol has been identified as a constituent of the essential oils of several plants, most notably from the Asteraceae family.

Plant Species	Part of Plant	Reported Concentration (%)	Reference
Achillea millefolium (Yarrow)	Aerial parts	Varies	
Eupatorium adenophorum	Leaves	Varies	

The concentration of **4-Cadinen-7-ol** in essential oils can vary significantly based on factors such as the geographical origin of the plant, harvesting time, and the extraction method employed.

Potential Biological Activities

While specific studies on the biological activities of isolated **4-Cadinen-7-ol** are limited, the broader class of cadinene sesquiterpenes has been reported to exhibit a range of pharmacological effects.

- **Antimicrobial Activity:** Essential oils containing cadinene derivatives have demonstrated activity against various bacteria and fungi. However, specific Minimum Inhibitory Concentration (MIC) values for **4-Cadinen-7-ol** are not yet reported.
- **Antioxidant Activity:** Sesquiterpenoids are known for their antioxidant potential. Studies on essential oils rich in these compounds suggest potential free radical scavenging activity. Quantitative data, such as IC₅₀ values from assays like DPPH or ABTS, are needed to ascertain the specific antioxidant capacity of **4-Cadinen-7-ol**.

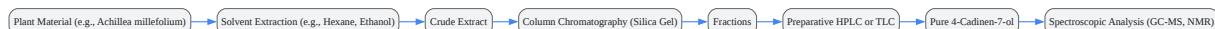
Further research is required to isolate sufficient quantities of pure **4-Cadinen-7-ol** to perform comprehensive biological assays and elucidate its mechanisms of action, including any involvement in cellular signaling pathways.

Experimental Protocols

Detailed experimental protocols for the targeted synthesis or isolation of **4-Cadinen-7-ol** are not extensively described in the available literature. However, general methodologies for the extraction and isolation of sesquiterpenoids from plant material can be adapted.

General Isolation Workflow from Plant Material

The following diagram outlines a typical workflow for the isolation of sesquiterpenoids like **4-Cadinen-7-ol** from plant sources.



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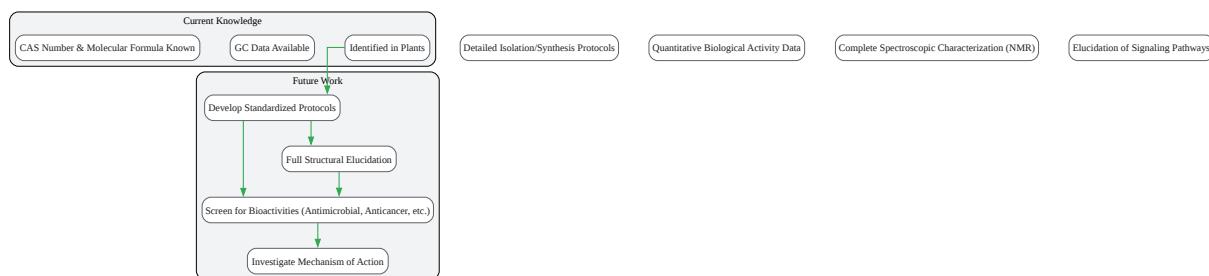
Fig. 1: General workflow for the isolation of **4-Cadinen-7-ol**.

Protocol Steps:

- Extraction: The dried and powdered plant material is subjected to extraction with a suitable organic solvent, such as hexane or ethanol, to obtain a crude extract.
- Fractionation: The crude extract is then fractionated using column chromatography on silica gel with a gradient of solvents of increasing polarity (e.g., hexane-ethyl acetate mixtures).
- Purification: Fractions containing the target compound, as identified by thin-layer chromatography (TLC) or GC-MS, are further purified using techniques like preparative HPLC or preparative TLC to yield the pure **4-Cadinen-7-ol**.
- Structural Elucidation: The structure of the isolated compound is confirmed using spectroscopic methods, including Mass Spectrometry and Nuclear Magnetic Resonance (NMR) spectroscopy.

Future Research Directions

The current body of knowledge on **4-Cadinen-7-ol** presents several opportunities for further investigation.

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